

# Phosphorothioic Triiodide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Phosphorothioic triiodide*

Cat. No.: *B14500019*

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This technical guide provides an in-depth analysis of the chemical properties, synthesis, and potential reactivity of **phosphorothioic triiodide** ( $\text{PSI}_3$ ). Given the limited availability of direct experimental data for this compound, this document synthesizes known information and provides inferred properties based on the well-characterized nature of related chemical structures, such as phosphorus triiodide ( $\text{PI}_3$ ). This guide is intended to serve as a foundational resource for researchers interested in the unique characteristics of thioiodide phosphorus compounds.

## Core Chemical Properties and Identifiers

**Phosphorothioic triiodide**, also known as thiophosphoryl iodide, is an inorganic compound notable for its tetrahedral structure with a central phosphorus atom.<sup>[1]</sup> It is a red-brown solid at standard conditions.<sup>[1]</sup> Due to the presence of weak phosphorus-iodine bonds, the compound is highly reactive and unstable, making it difficult to store for extended periods.<sup>[2]</sup>

## Quantitative Data Summary

The known physical and chemical properties of **phosphorothioic triiodide** are summarized in the table below. For context, comparative data for the related compound, phosphorus triiodide ( $\text{PI}_3$ ), are also included.

Property	Phosphorothioic Triiodide (PSI <sub>3</sub> )	Phosphorus Triiodide (PI <sub>3</sub> )
CAS Number	63972-04-3[1][3]	13455-01-1[2]
Molecular Formula	I <sub>3</sub> PS[3]	PI <sub>3</sub> [2]
Molar Mass	443.75 g/mol [1][3]	411.69 g/mol [2]
Appearance	Red-brown solid[1]	Dark red solid[2]
Melting Point	48 °C (118 °F; 321 K)[1]	61.2 °C (142.2 °F; 334.3 K)[2]
Boiling Point	Decomposes[1]	Decomposes at 200 °C (392 °F; 473 K)[2]
Molecular Shape	Tetrahedral at P atom[1]	Trigonal pyramidal[2]
Solubility in Water	Decomposes (inferred)[2][4]	Decomposes[2]
Standard Enthalpy of Formation (solid)	Data not available	-46 kJ/mol[2]

## Synthesis and Experimental Protocols

The synthesis of **phosphorothioic triiodide** requires careful control of reaction conditions due to the compound's instability. The primary documented method involves the direct reaction of phosphorus triiodide with sulfur.

### Synthesis of Phosphorothioic Triiodide

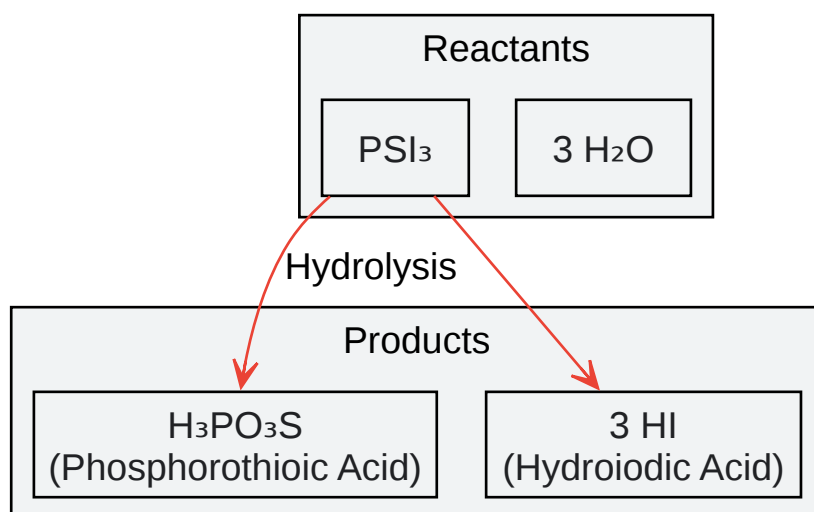
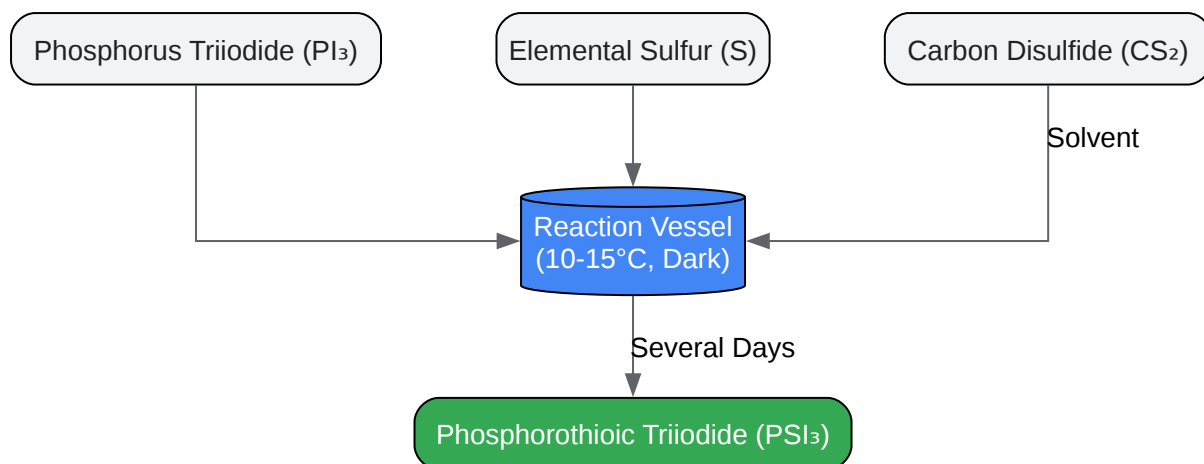
Principle: This protocol is based on the addition of sulfur to phosphorus triiodide in a non-polar solvent under controlled temperature and in the absence of light to prevent photodegradation.

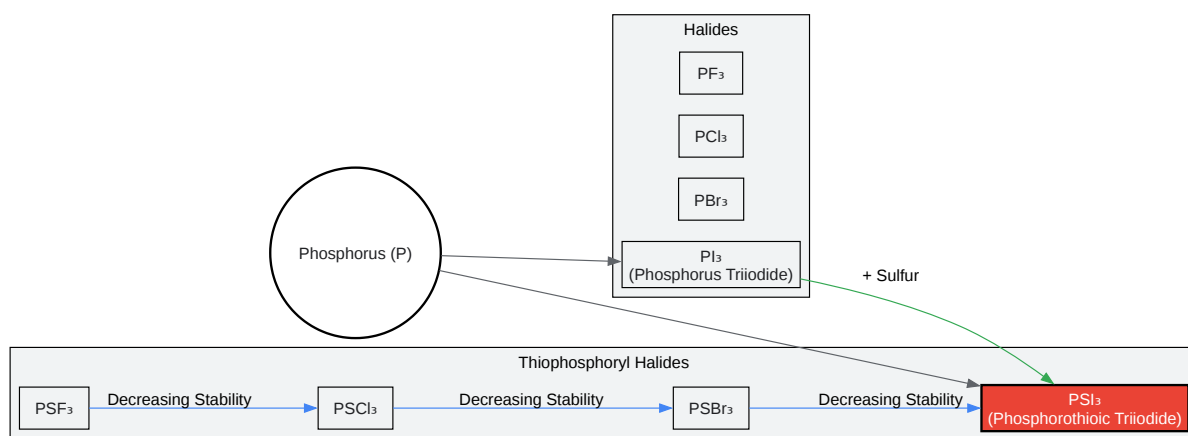
Experimental Protocol:

- **Reagent Preparation:** Dissolve phosphorus triiodide (PI<sub>3</sub>) in carbon disulfide (CS<sub>2</sub>).
- **Reaction Setup:** Place the solution in a reaction vessel that can be sealed from light and maintained at a constant temperature.

- Sulfur Addition: Add elemental sulfur to the  $\text{PI}_3$  solution.
- Incubation: Maintain the reaction mixture at a constant temperature of 10–15 °C.
- Reaction Time: Allow the reaction to proceed in the dark for a period of several days.<sup>[1]</sup>
- Isolation: (Note: Specific isolation and purification procedures are not detailed in the literature and would need to be developed. Crystallization from the reaction solvent is a potential method.)

Caution: This reaction should be performed in a well-ventilated fume hood, as carbon disulfide is highly volatile and flammable, and the reactants and products are hazardous.





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